Technical Whitepaper: Physicochemical & Functional Profiling of N-Butyl-d9-amine

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Compound of Interest	
Compound Name:	*N-Butyl-d9-amine*
CAS No.:	*776285-22-4*
Cat. No.:	*B565992*

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Content Type: Technical Reference & Application Guide Subject: **N-Butyl-d9-amine** (

) CAS: 776285-22-4 Date: October 26, 2023

Executive Summary

N-Butyl-d9-amine represents a high-precision isotopic probe in the alkylamine class. Distinguished by the full deuteration of its butyl chain (

), this compound serves as a critical tool in quantitative mass spectrometry and metabolic stability profiling. Unlike its protium analog (n-butylamine), the d9-variant exhibits a +9 Da mass shift and distinct kinetic stability against oxidative deamination, driven by the Primary Kinetic Isotope Effect (KIE). This guide details the physicochemical deviations caused by deuteration, spectroscopic identification standards, and protocols for its application in drug development.

Molecular Identity & Structural Analysis[1]

The defining characteristic of **N-Butyl-d9-amine** is the substitution of all nine alkyl hydrogen atoms with deuterium (

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). This modification significantly alters the mass-to-charge ratio (

) without fundamentally disrupting the steric profile of the molecule, making it an ideal internal standard.

Table 1: Comparative Molecular Specifications[1]

Feature	n-Butylamine (Parent)	N-Butyl-d9-amine (Isotopologue)
CAS Number	109-73-9	776285-22-4
Molecular Formula		
Molecular Weight	73.14 g/mol	82.20 g/mol
Isotopic Enrichment	Natural Abundance	atom D
Appearance	Colorless Liquid	Colorless Liquid
Chemical Structure		

> *Critical Note on Nomenclature: The term "d9" refers strictly to the butyl chain. The amine protons (*
>
>) remain as protium unless the compound is dissolved in a deuterated protic solvent (e.g.,
>
>), which would result in rapid exchange to
>
> (d11).

Physicochemical Profile

Deuteration induces subtle but measurable shifts in physical properties due to the difference in mass and zero-point vibrational energy (ZPVE) between C-H and C-D bonds.

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Density and Molar Volume

While the molar volume of deuterated compounds remains nearly identical to their hydrogen counterparts (due to identical electronic shells), the mass increases significantly.

- Parent Density:

  (at 25°C)

- d9-Analog Density (Estimated):

  - Derivation: The ~12.3% increase in molecular weight (82.20/73.14) translates directly to density, assuming negligible molar volume isotope effect.

Boiling Point & Volatility[1]

- Parent Boiling Point: 78°C[1][2][3][4]

- Isotope Effect: Deuterated hydrocarbons and amines typically exhibit a slight Inverse Isotope Effect on boiling points (often 0.5°C to 1.0°C lower than the parent) due to reduced polarizability and London dispersion forces.

- Handling Implication: **N-Butyl-d9-amine** is highly volatile.[4] It must be handled in a chemical fume hood, preferably stored in septum-sealed vials to prevent evaporative loss which alters concentration in standard preparations.

Basicity ( )

- Parent ngcontent-ng-c1989010908="" _nghost-ng-c3017681703="" class="inline ng-star-inserted">

  : 10.77[1]

- Deuterium Isotope Effect on Basicity:

  -deuteration (on the carbon adjacent to nitrogen) typically increases basicity slightly (

  to

  units).

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- Mechanism: C-D bonds are shorter and stronger than C-H bonds, resulting in less efficient hyperconjugation. However, deuterium is inductively more electron-donating (+I effect) than protium, stabilizing the protonated ammonium cation (

).

Spectroscopic Characterization

Reliable identification relies on knowing the specific spectral "silencing" caused by deuterium.

Mass Spectrometry (MS)

- Primary Ion:
- Shift: The parent appears at

  74.1. The d9-analog appears at

  83.2.
- Fragmentation: The loss of ammonia (

  , -17 Da) yields a carbocation at

  66 (for d9) vs

  57 (for parent).

Nuclear Magnetic Resonance (NMR)

- NMR (Proton):
  - Parent: Shows multiplets at

    0.9 (methyl), 1.3-1.5 (methylenes), and 2.6 (

    -methylene).
  - d9-Analog:Silent in the alkyl region. The only observable signal is the broad singlet for

    (typically

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1.0 - 2.0 ppm, solvent dependent), which disappears upon

shake.

- NMR:
  - Signals appear as multiplets (septets or quintets) due to spin-spin coupling with deuterium (

    ), with reduced peak intensity (lack of Nuclear Overhauser Effect).

Applications in Drug Development[5][6]

Metabolic Stability & The Kinetic Isotope Effect (KIE)

N-Butyl-d9-amine is frequently used to study oxidative deamination. Cytochrome P450 enzymes (specifically CYP2D6 or MAO) typically attack the

-carbon (the

next to Nitrogen).

- Mechanism: Breaking a C-D bond requires significantly more activation energy than a C-H bond (

  difference

).
- Result: If the rate-limiting step is C-H abstraction, the d9-analog will metabolize significantly slower (

  ratio up to 7). This "Metabolic Switching" can be used to identify soft spots in drug candidates containing butyl chains.

Visualization: Metabolic Blocking Pathway

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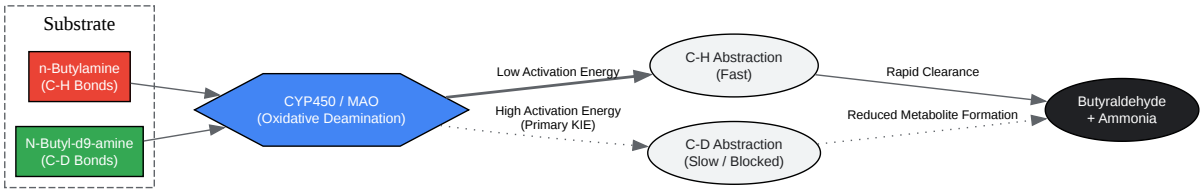

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Figure 1: Mechanism of metabolic stabilization via Deuterium Kinetic Isotope Effect (KIE). The C-D bond strength impedes enzymatic abstraction.

Internal Standard Workflow (LC-MS/MS)

Because **N-Butyl-d9-amine** co-elutes with n-butylamine but is mass-resolved, it eliminates ionization suppression errors.

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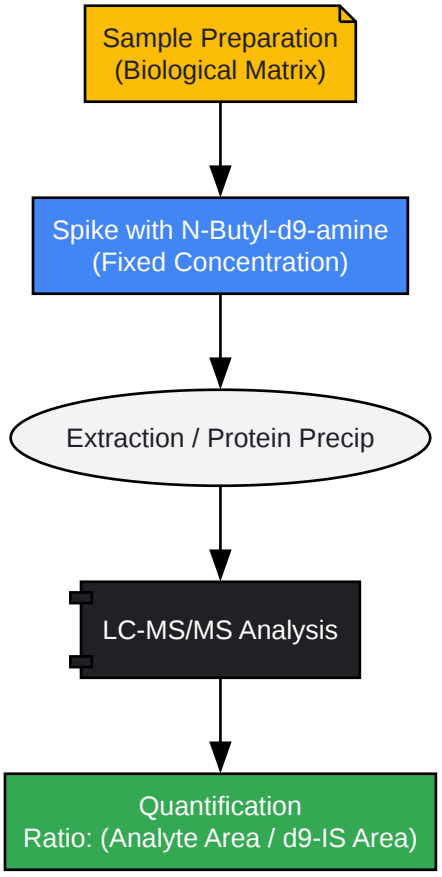

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Figure 2: Workflow for utilizing **N-Butyl-d9-amine** as a normalizing internal standard to correct for matrix effects.

Handling & Stability Protocols

Volatility Management

Risk: **N-Butyl-d9-amine** has a high vapor pressure (

at 20°C).[2] Protocol:

- Cold Handling: Chill the ampoule/vial to 4°C before opening to reduce headspace pressure.
- Aliquotting: Immediately upon opening, dilute the neat liquid into a lower-volatility solvent (e.g., Methanol or DMSO) to create a stable stock solution (e.g., 10 mg/mL).

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- Storage: Store neat material at -20°C. Stock solutions are stable at -20°C for 6 months if sealed with Parafilm.

Hygroscopicity

Amines are hygroscopic and react with atmospheric

to form carbamates. Protocol:

- Always handle under an inert atmosphere (

  or Argon) when possible.

- If the liquid turns cloudy or yellow, it indicates oxidation or carbamate formation; repurify or discard.

Preparation of 10 mM Stock Solution

- Calculate Mass Required: For 10 mL of 10 mM solution:
- Weighing: Due to volatility, do not weigh the liquid directly.
- Difference Weighing Method:
  - Tare a volumetric flask containing solvent (MeOH).
  - Add the amine via gas-tight syringe.
  - Re-weigh to determine the exact mass added (

).
  - Adjust final volume to achieve precise molarity.

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